

Ac-LEVD-AFC stability in solution and storage conditions

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Compound of Interest

Compound Name: Ac-LEVD-AFC

Cat. No.: B1370547

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Technical Support Center: Ac-LEVD-AFC

Welcome to the technical support center for the fluorogenic caspase-4 substrate, **Ac-LEVD-AFC** (N-acetyl-L-leucyl-L- α -glutamyl-L-valyl-N-[2-oxo-4-(trifluoromethyl)-2H-1-benzopyran-7-yl]-L- α -asparagine). This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and use of **Ac-LEVD-AFC** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Ac-LEVD-AFC**?

A1: Proper storage is crucial for maintaining the integrity and performance of **Ac-LEVD-AFC**. Recommendations for both the solid compound and solutions are summarized below.

Data Presentation: **Ac-LEVD-AFC** Storage and Stability

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid (Lyophilized Powder)	-20°C	≥ 2-4 years[1]	Protect from moisture and light. Before opening, allow the vial to equilibrate to room temperature to prevent condensation. [2]
Reconstituted in DMSO	-20°C	Up to 1-2 months[3]	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.[4][5]
Diluted in Assay Buffer	Use Immediately	N/A	Due to the possibility of decomposition in aqueous solutions, it is strongly recommended to dilute the substrate in the assay buffer immediately before use.[2]

Q2: How should I prepare a stock solution of **Ac-LEVD-AFC**?

A2: **Ac-LEVD-AFC** is soluble in dimethyl sulfoxide (DMSO).[2] To prepare a stock solution, reconstitute the lyophilized powder in high-quality, anhydrous DMSO. For example, to create a 10 mM stock solution, the appropriate volume of DMSO should be added to the vial to achieve the desired concentration. It is also soluble in phosphate buffer at a pH of 7.5-8.0.[2]

Q3: What are the excitation and emission wavelengths for the cleaved AFC fluorophore?

A3: Upon cleavage by caspase-4, the free 7-amino-4-trifluoromethylcoumarin (AFC) fluorophore is released. The optimal excitation wavelength is approximately 400 nm, and the

emission maximum is around 505 nm.^[6]

Experimental Protocols

Protocol for Assessing the Stability of Ac-LEVD-AFC in Solution

This protocol provides a framework for evaluating the stability of **Ac-LEVD-AFC** in a specific assay buffer over time and at different temperatures.

1. Preparation of **Ac-LEVD-AFC** Stock Solution:

- Allow the lyophilized **Ac-LEVD-AFC** to equilibrate to room temperature.
- Reconstitute in anhydrous DMSO to a concentration of 10 mM.
- Aliquot the stock solution into small, single-use tubes and store at -20°C.

2. Preparation of Test Solutions:

- Dilute the 10 mM **Ac-LEVD-AFC** stock solution to a final concentration of 50 µM in the desired assay buffer.
- Prepare a sufficient volume of this solution for all time points and conditions.

3. Incubation Conditions:

- Divide the test solution into separate tubes for each condition to be tested (e.g., 4°C, room temperature, 37°C).
- Protect the solutions from light throughout the experiment.

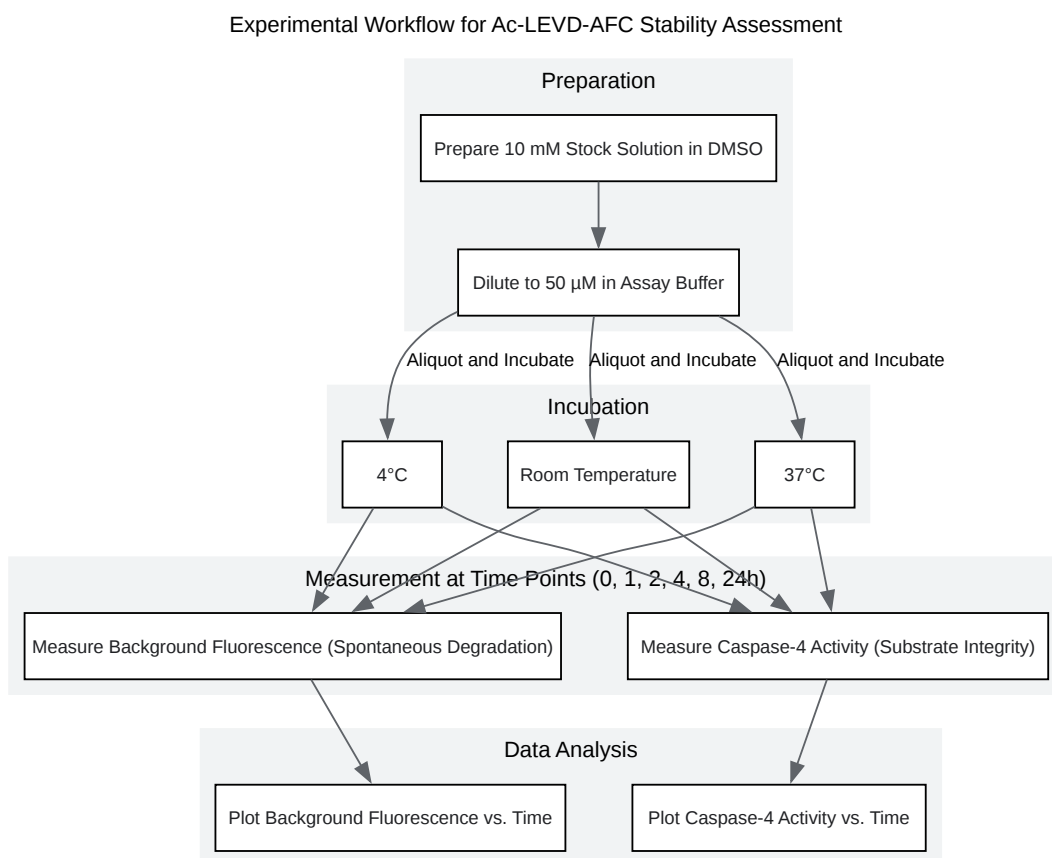
4. Measurement of Fluorescence:

- At designated time points (e.g., 0, 1, 2, 4, 8, 24 hours), take a sample from each condition.
- Measure the background fluorescence of each sample using a fluorometer with excitation at 400 nm and emission at 505 nm. An increase in background fluorescence over time indicates spontaneous degradation of the substrate.
- To assess the remaining activity of the substrate, perform a caspase-4 activity assay at each time point by adding a constant amount of active caspase-4 enzyme and measuring the rate of AFC release. A decrease in the rate of AFC release over time indicates a loss of substrate integrity.

5. Data Analysis:

- Plot the background fluorescence versus time for each condition to assess spontaneous degradation.
- Plot the caspase-4 activity (rate of AFC release) versus time for each condition to determine the functional stability of the substrate.

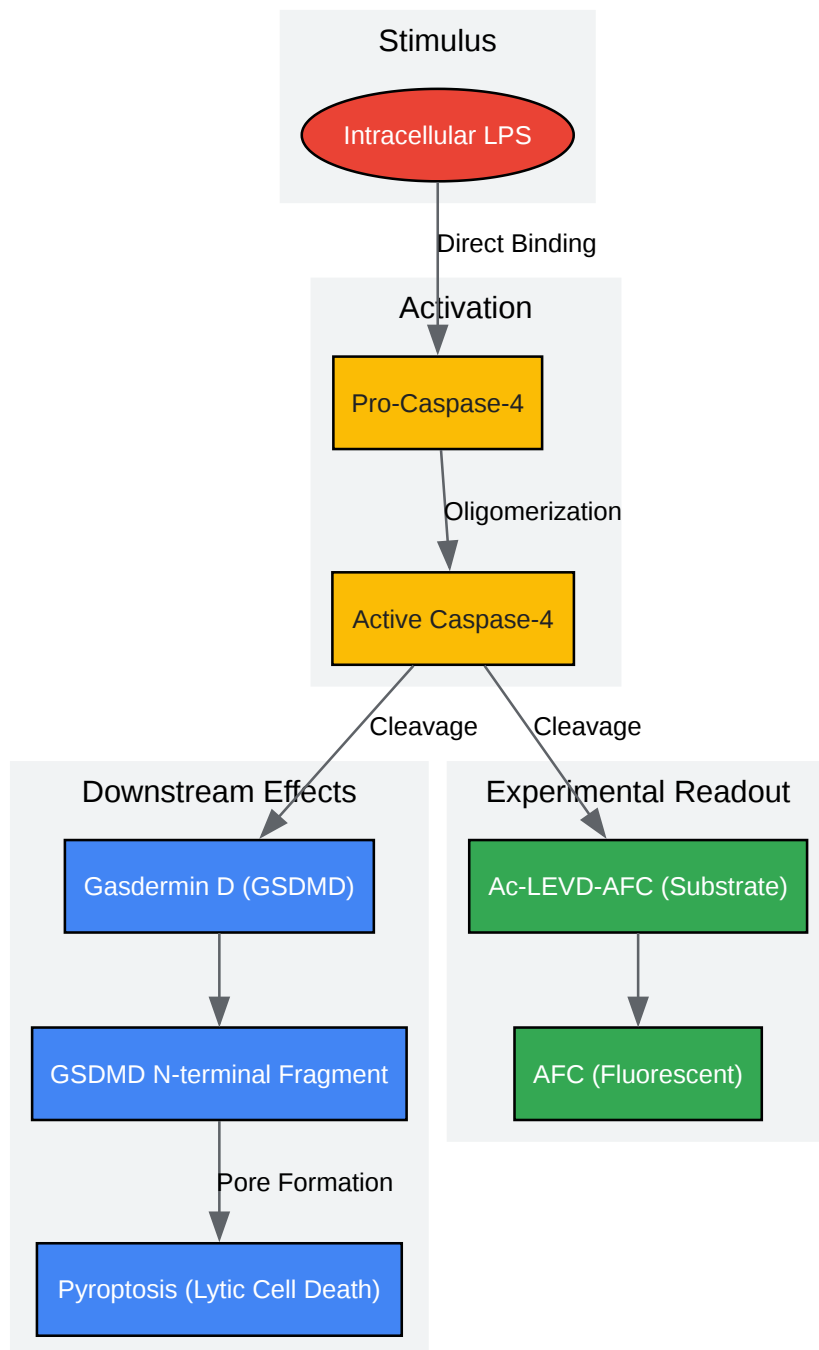
Mandatory Visualizations



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Caption: Workflow for assessing **Ac-LEVD-AFC** stability.

Non-Canonical Inflammasome Pathway of Caspase-4 Activation

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